

physical and chemical properties of 1-Palmitoyl-sn-glycero-3-phosphocholine

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Compound of Interest

Compound Name: 1-Palmitoyl-sn-glycero-3-phosphocholine

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An In-depth Technical Guide to 1-Palmitoyl-sn-glycero-3-phosphocholine

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Palmitoyl-sn-glycero-3-phosphocholine, a member of the lysophosphatidylcholine (LPC) family, is a bioactive lipid molecule essential to various biological processes.[1] As a major component of oxidized low-density lipoprotein (oxLDL), it is implicated in the pathogenesis of atherosclerosis and other inflammatory diseases.[2][3][4] This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, analytical methodologies, and key signaling pathways associated with **1-Palmitoyl-sn-glycero-3-phosphocholine**.

Physical and Chemical Properties

1-Palmitoyl-sn-glycero-3-phosphocholine is a white solid at room temperature.[2] It is a hygroscopic substance and should be stored under desiccating conditions at -20°C for long-term stability.[3] The stability of the compound is critical, as acyl migration can occur, leading to the formation of the 2-palmitoyl isomer.[5][6]

Table 1: Physical and Chemical Data for 1-Palmitoyl-sn-glycero-3-phosphocholine

Property	Value	References
IUPAC Name	[(2R)-3-hexadecanoyloxy-2-hydroxypropyl] 2-(trimethylazaniumyl)ethyl phosphate	[7]
Synonyms	1-Hexadecanoyl-sn-glycero-3-phosphocholine, L- α -Palmitoyl lysophosphatidylcholine, 16:0 Lyso PC	
CAS Number	17364-16-8	
Molecular Formula	C24H50NO7P	[7]
Molecular Weight	495.63 g/mol	
Appearance	White solid	[2]
Melting Point	Not clearly defined due to isomeric transitions	
Purity	≥99% (synthetic)	
Storage Temperature	-20°C	

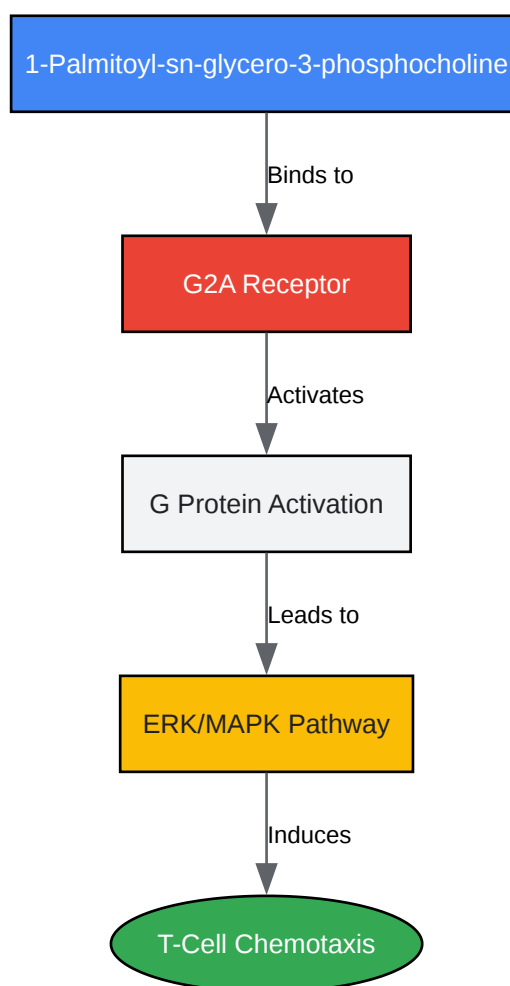
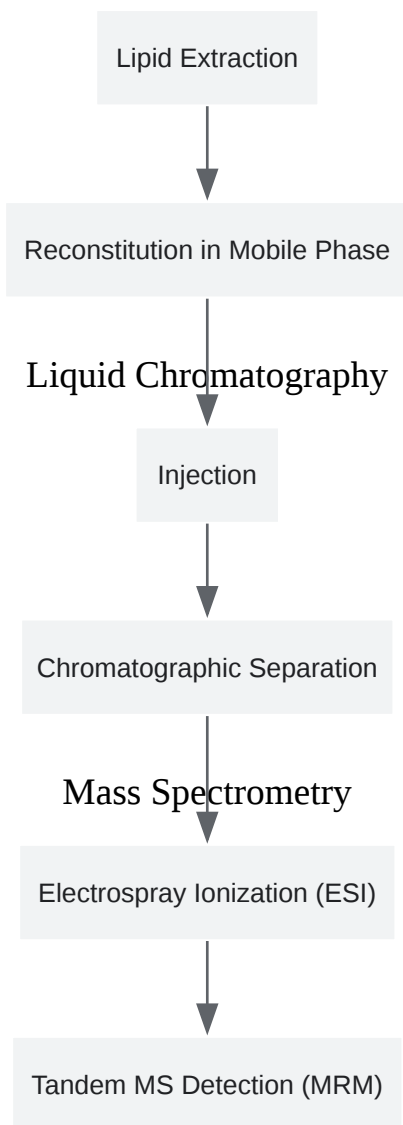
Synthesis of 1-Palmitoyl-sn-glycero-3-phosphocholine

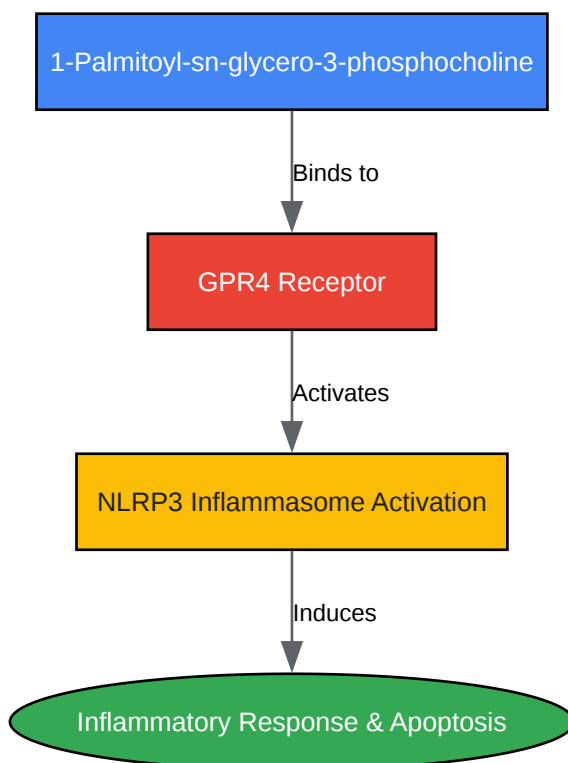
The synthesis of **1-Palmitoyl-sn-glycero-3-phosphocholine** can be achieved through both chemical and chemo-enzymatic methods. A common chemical synthesis strategy involves the regioselective acylation of a protected glycerol backbone followed by the introduction of the phosphocholine headgroup and subsequent deprotection steps. Chemo-enzymatic methods often utilize phospholipase A2 to selectively hydrolyze the sn-2 acyl chain from a diacyl phosphatidylcholine precursor.[8][9]

A general chemical synthesis approach is outlined below:



Sample Preparation





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